

Atmospheric chemistry of radon decay product Polonium-218

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An In-depth Technical Guide to the Atmospheric Chemistry of Polonium-218

For Researchers, Scientists, and Drug Development Professionals

Abstract

Polonium-218 (Po-218), a radioactive decay product of Radon-222 (Rn-222), plays a significant role in atmospheric chemistry and has implications for public health due to its contribution to the radiation dose received from inhaled radon progeny. This technical guide provides a comprehensive overview of the atmospheric chemistry of Po-218, including its formation, charge state, neutralization, clustering, and interaction with atmospheric trace gases and aerosols. The document summarizes key quantitative data, details experimental methodologies, and provides visual representations of the core processes to facilitate a deeper understanding for researchers, scientists, and professionals in related fields.

Introduction

The atmospheric behavior of **Polonium-218** is a critical factor in determining the ultimate fate and dosimetry of radon decay products.[1] Immediately following its formation from the alpha decay of Rn-222, the Po-218 atom is in a highly reactive state. Its subsequent chemical and physical transformations govern its mobility, deposition, and the likelihood of its inhalation and retention in the respiratory tract.[1] This guide delves into the fundamental atmospheric processes that influence the lifecycle of Po-218.



Formation and Initial Properties of Polonium-218

Polonium-218 is formed via the alpha decay of Radon-222, a naturally occurring radioactive noble gas.[2] The decay process imparts a recoil energy of approximately 117 keV to the newly formed Po-218 atom, causing it to travel a short distance in the air (around 70 microns).[3]

A significant consequence of this energetic formation is the ionization of the Po-218 atom. Approximately 88% of freshly formed Po-218 atoms carry a single positive charge, while the remaining 12% are neutral.[3][4] This initial charge state is a primary determinant of its subsequent atmospheric behavior.

Radon-222 Decay Chain

The formation of **Polonium-218** is the first step in a series of decays of radon progeny.



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Diagram 1: Formation of **Polonium-218** from Radon-222 decay.

Atmospheric Transformations of Polonium-218

Once formed, the positively charged Po-218 ion (²¹⁸Po⁺) undergoes several transformation processes, including neutralization, clustering, and attachment to aerosol particles.

Neutralization

The neutralization of the Po-218 ion is a critical process that significantly alters its atmospheric mobility. Several mechanisms contribute to the neutralization of ²¹⁸Po⁺:

• Electron Scavenging by Trace Gases: In the absence of oxygen, trace gases with a positive electron affinity, such as nitrogen dioxide (NO₂) and water vapor (H₂O), can scavenge electrons. These negative ions can then diffuse to and neutralize the Po-218 ion. Complete neutralization of ²¹⁸Po has been observed at NO₂ concentrations greater than 700 ppb.[5]

Foundational & Exploratory

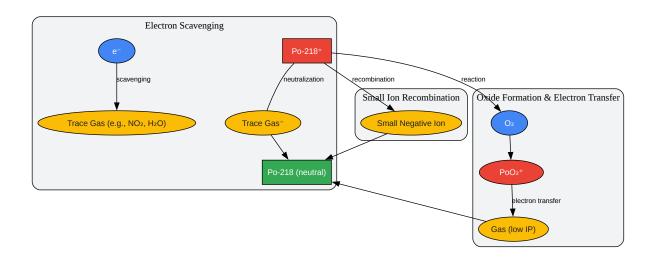




- Formation of Polonium Oxide and Electron Transfer: In the presence of oxygen, the charged Po-218 ion can react to form a polonium oxide ion (PoO₂+). This ion has a higher ionization potential (in the range of 10.35-10.53 eV) than the bare polonium atom.[5] Subsequently, this oxide ion can be neutralized by accepting an electron from a gas molecule with a lower ionization potential.[5][6]
- Recombination with Small Negative Ions: The alpha radiation from radon and its progeny ionizes the surrounding air, creating a plasma of positive and negative ions. The recombination of ²¹⁸Po+ with small negative ions contributes to its neutralization. The small-ion recombination rate is proportional to the square root of the radon concentration. [6]
- Radiolysis of Water Vapor and OH[−] Formation: The radiolysis of water vapor by the alpha particles and the recoiling Po-218 atom produces hydroxyl radicals (·OH). These radicals have a high electron affinity and can scavenge an electron to form OH[−] ions, which then neutralize the Po-218 ions.[4]

The overall neutralization rate of Po-218 ions is strongly influenced by the ionization rate and humidity.[1] In typical indoor air with a relative humidity of 50% and an ionization rate of 45 μ R·h⁻¹, the neutralization rate has been determined to be approximately 1.54 x 10⁻² s⁻¹.[1][7]





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Diagram 2: Major neutralization pathways for positively charged Polonium-218.

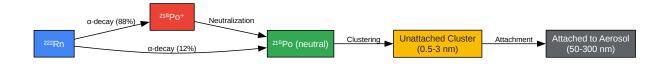
Clustering and the "Unattached" Fraction

Neutral Po-218 atoms and any remaining ions can form small clusters with atmospheric trace gases, primarily water vapor. These clusters, typically in the size range of 0.5 to 3 nm, are referred to as the "unattached" fraction of radon progeny.[8] The size of these clusters is dependent on humidity and the presence of other trace gases.[9]

Attachment to Aerosol Particles

The unattached Po-218 clusters are highly mobile and readily attach to existing aerosol particles in the atmosphere. This process forms the "attached" fraction of radon progeny, with particle sizes typically ranging from 50 to 300 nm.[8] The attachment rate is a function of the aerosol particle size distribution and concentration.[6]





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Diagram 3: Atmospheric lifecycle of **Polonium-218**.

Quantitative Data

The following tables summarize key quantitative data related to the atmospheric chemistry of **Polonium-218**.

Table 1: Physical and Decay Properties of Polonium-218

Property	Value	Reference(s)
Half-life	3.097 minutes	[10]
Decay Mode	α-decay (99.98%), β^- -decay (0.02%)	[10]
Alpha Decay Energy	6.115 MeV	[11]
Initial Charge State	+1 (88%), 0 (12%)	[3][4]

Table 2: Neutralization and Diffusion Properties of Polonium-218



Parameter	Condition	Value	Reference(s)
Neutralization Rate	"Normal" indoor air (50% RH, 45 μR·h ⁻¹)	1.54 x 10 ⁻² s ⁻¹	[1][7]
Ionization Potential of PoO ₂	-	10.35 - 10.53 eV	[5]
Ionization Potential of PoO ₂	-	10.44 ± 0.05 eV	[12]
Diffusion Coefficient (Neutral)	Dry Nitrogen	0.079 cm ² ·s ⁻¹	[5]

Table 3: Size Characteristics of **Polonium-218** Fractions

Fraction	Typical Size Range	Reference(s)
Unattached	0.5 - 3 nm	[8]
Attached	50 - 300 nm	[8]

Experimental Protocols

The study of the atmospheric chemistry of Po-218 relies on specialized experimental techniques.

Chamber Experiments for Neutralization Studies

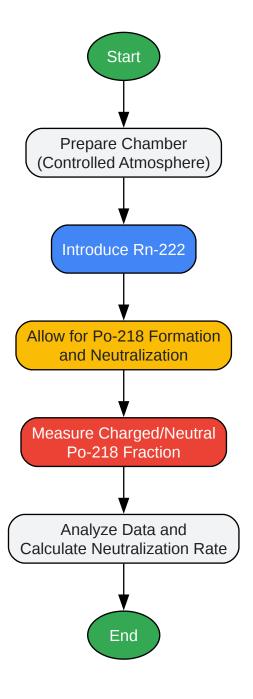
Chamber experiments are conducted to quantitatively determine the neutralization rate of Po-218 ions under controlled atmospheric conditions.

Methodology:

- A well-defined volume chamber is filled with a specific gas mixture (e.g., purified air, nitrogen) with controlled concentrations of trace gases and relative humidity.[1]
- A known concentration of Radon-222 is introduced into the chamber, which serves as a source of Polonium-218.



- The concentration of ions in the chamber is monitored, and the ionization rate is determined.
 [1]
- The fraction of charged and neutral Po-218 is measured, often by exploiting their different diffusion coefficients.
- By varying the concentrations of trace gases, humidity, and the ionization rate, the contribution of different neutralization mechanisms can be elucidated.[1]



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Diagram 4: Workflow for a chamber experiment to study Po-218 neutralization.

Graded Screen Array (GSA) for Size Distribution Measurement

The Graded Screen Array (GSA) method is used to determine the size distribution of the unattached fraction of radon progeny.

Methodology:

- Air containing radon and its progeny is drawn through a series of screens with different mesh sizes.
- The unattached Po-218 clusters, due to their small size and high mobility, are collected on the screens with an efficiency that depends on their diffusion coefficient (and thus their size).
- The activity of Po-218 collected on each screen is measured using alpha spectroscopy.
- By analyzing the activity distribution across the different screens, and knowing the collection efficiency of each screen as a function of particle size, the size distribution of the unattached Po-218 can be reconstructed.[8]

Reactions with Atmospheric Oxidants

The high reactivity of Polonium suggests that it will readily react with atmospheric oxidants. Polonium burns in air to form polonium(IV) oxide (PoO₂).[13] Due to its metallic character, it is also expected to react with other atmospheric oxidants.

Radiolysis and Hydroxyl Radical (-OH) Production

The alpha particles emitted during the decay of radon and its progeny, as well as the recoil energy of the progeny themselves, cause the radiolysis of atmospheric gases. In the presence of water vapor, this leads to the formation of highly reactive hydroxyl radicals (·OH).[13] These radicals can then oxidize other trace gases, potentially leading to the formation of new particles.[13]

While the production of ·OH radicals in the vicinity of Po-218 is established, specific reaction rate constants for the direct reaction of Po-218 with ·OH and other key atmospheric oxidants



like ozone (O₃) are not well-documented in the reviewed literature and represent an area for future research.

Conclusion

The atmospheric chemistry of **Polonium-218** is a complex interplay of nuclear decay, ion-molecule reactions, and aerosol physics. Its initial positive charge, subsequent neutralization by various atmospheric components, and its tendency to form nanometer-sized clusters are key determinants of its transport and fate. While significant progress has been made in understanding these processes, further research is needed to quantify the reaction rates of Po-218 with important atmospheric oxidants. A thorough understanding of this chemistry is essential for accurately modeling the behavior of radon progeny and assessing the associated health risks.

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